

Commercial Sources and Purity of D-Prolinol: A Technical Guide

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Compound of Interest

Compound Name: *D-Prolinol*

Cat. No.: *B1301034*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Prolinol, with the systematic name (R)-(+)-2-Pyrrolidinemethanol, is a chiral amino alcohol that serves as a crucial building block in asymmetric synthesis. Its rigid pyrrolidine ring and chiral center make it an invaluable tool in the synthesis of complex molecules, particularly in the pharmaceutical industry. The enantiomeric purity of **D-Prolinol** is of paramount importance, as the presence of its L-enantiomer can lead to undesirable side effects or reduced efficacy in the final active pharmaceutical ingredient (API). This technical guide provides an in-depth overview of the commercial sources of **D-Prolinol**, typical purity levels, and the analytical methodologies employed to ensure its quality.

Commercial Availability and Purity Specifications

D-Prolinol is readily available from a variety of chemical suppliers. The purity of commercially available **D-Prolinol** is typically high, often exceeding 98% or 99% as determined by gas chromatography (GC). Enantiomeric purity is also a critical parameter, and suppliers usually specify a high enantiomeric excess (e.e.), often greater than 99%.

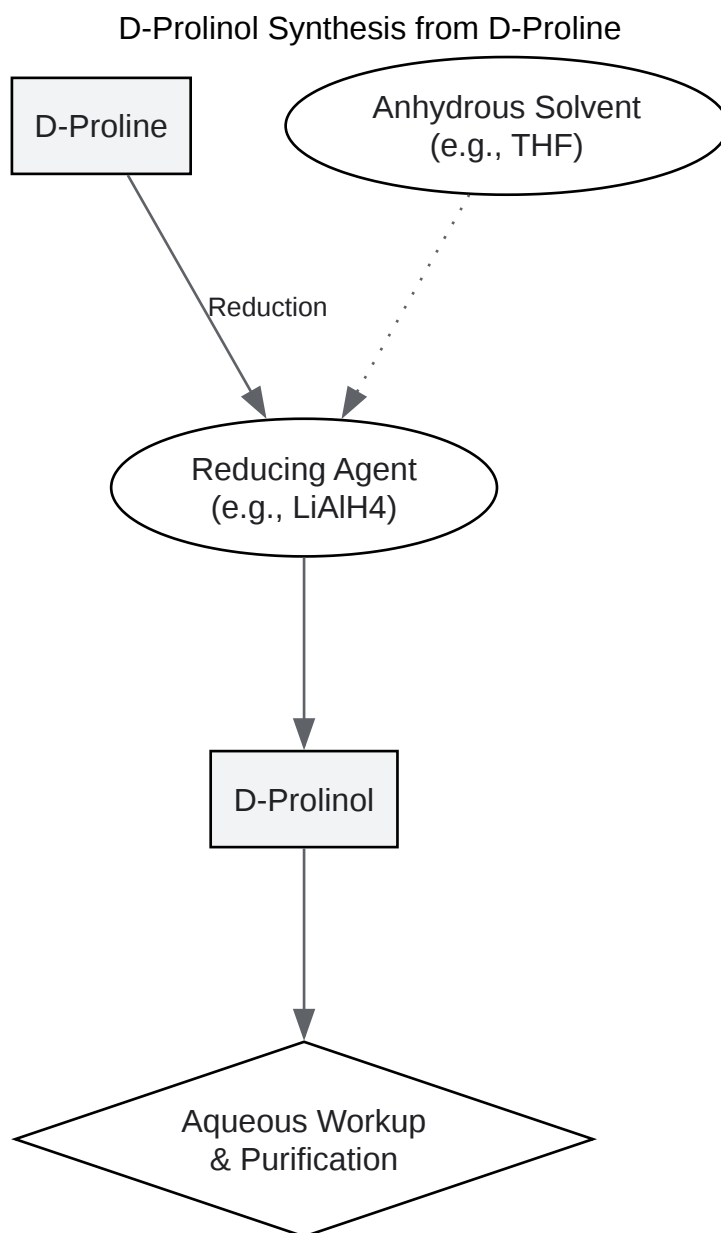
Below is a summary of typical specifications for **D-Prolinol** from various commercial suppliers. Please note that exact values can vary by batch and supplier, and it is always recommended to consult the Certificate of Analysis (CoA) for specific lot information.

Supplier	Purity (by GC)	Chiral Purity (e.e.)	Appearance	Other Specifications
Supplier A	≥99%	≥99%	Colorless to pale yellow liquid	Specific Rotation: $[\alpha]^{20}_D$ -31±3° (c=1 in Toluene)
Supplier B	>99.0%	Not specified	Colorless to light yellow clear liquid	Purity (by Neutralization titration): >99.0%
Supplier C	>98%	Not specified	Liquid	-
Representative CoA	99.5%	99.2%	Clear, colorless to slightly yellow liquid	Water Content (Karl Fischer): ≤0.5%, Residue on Ignition: ≤0.1%

Synthesis and Potential Impurities

The most common method for synthesizing **D-Prolinol** is the reduction of the corresponding amino acid, D-proline.^[1] This process typically utilizes a reducing agent such as lithium aluminum hydride (LiAlH₄).

Synthesis Pathway:



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A simplified workflow for the synthesis of **D-Prolinol**.

Given this synthetic route, potential impurities in commercial **D-Prolinol** may include:

- L-Prolinol: The enantiomeric impurity, which can arise from impure D-proline starting material or racemization during the synthesis.
- Unreacted D-proline: Incomplete reduction can lead to the presence of the starting amino acid.

- Residual Solvents: Solvents used in the reaction and purification steps (e.g., tetrahydrofuran, diethyl ether) may be present in trace amounts.
- Salts: Inorganic salts may be present from the workup procedure.

Experimental Protocols for Purity Determination

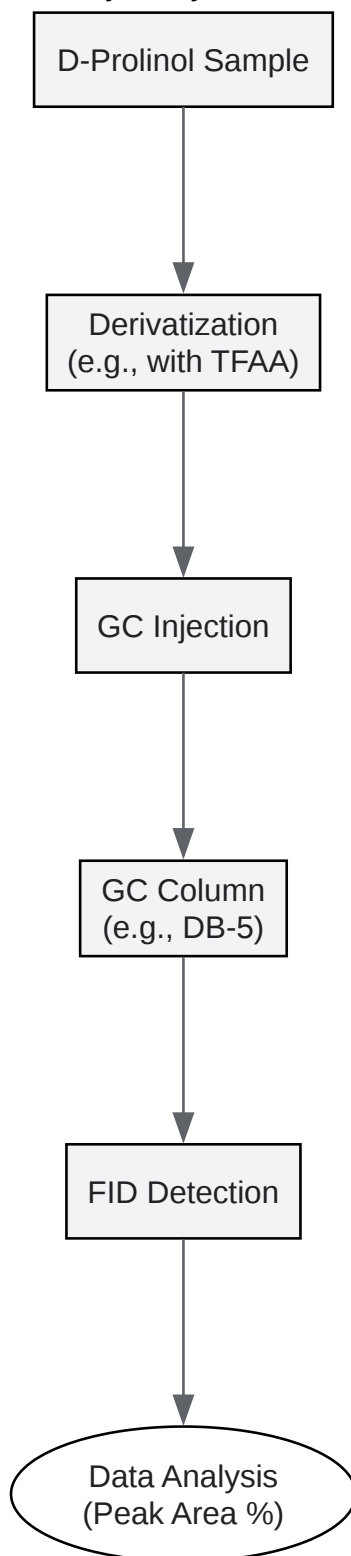
Accurate determination of the chemical and enantiomeric purity of **D-Prolinol** is crucial. The following are detailed methodologies for key analytical experiments.

Purity Determination by Gas Chromatography (GC)

Gas chromatography with a flame ionization detector (GC-FID) is a standard method for assessing the chemical purity of **D-Prolinol**. Due to the low volatility of **D-Prolinol**, derivatization is often required.

Experimental Workflow for GC Analysis:

GC Purity Analysis Workflow



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Workflow for determining the chemical purity of **D-Prolinol** by GC.

Methodology:

- Derivatization:
 - Accurately weigh approximately 10 mg of the **D-Prolinol** sample into a vial.
 - Add 1 mL of a suitable solvent (e.g., dichloromethane).
 - Add 100 μ L of a derivatizing agent, such as trifluoroacetic anhydride (TFAA).
 - Cap the vial and heat at 60°C for 30 minutes.
 - Cool to room temperature before injection.
- GC-FID Conditions (Example):
 - Column: DB-5, 30 m x 0.25 mm ID, 0.25 μ m film thickness
 - Carrier Gas: Helium or Hydrogen
 - Inlet Temperature: 250°C
 - Detector Temperature: 300°C
 - Oven Program:
 - Initial temperature: 100°C, hold for 2 minutes
 - Ramp: 10°C/min to 250°C
 - Hold at 250°C for 5 minutes
 - Injection Volume: 1 μ L
 - Split Ratio: 50:1
- Data Analysis:

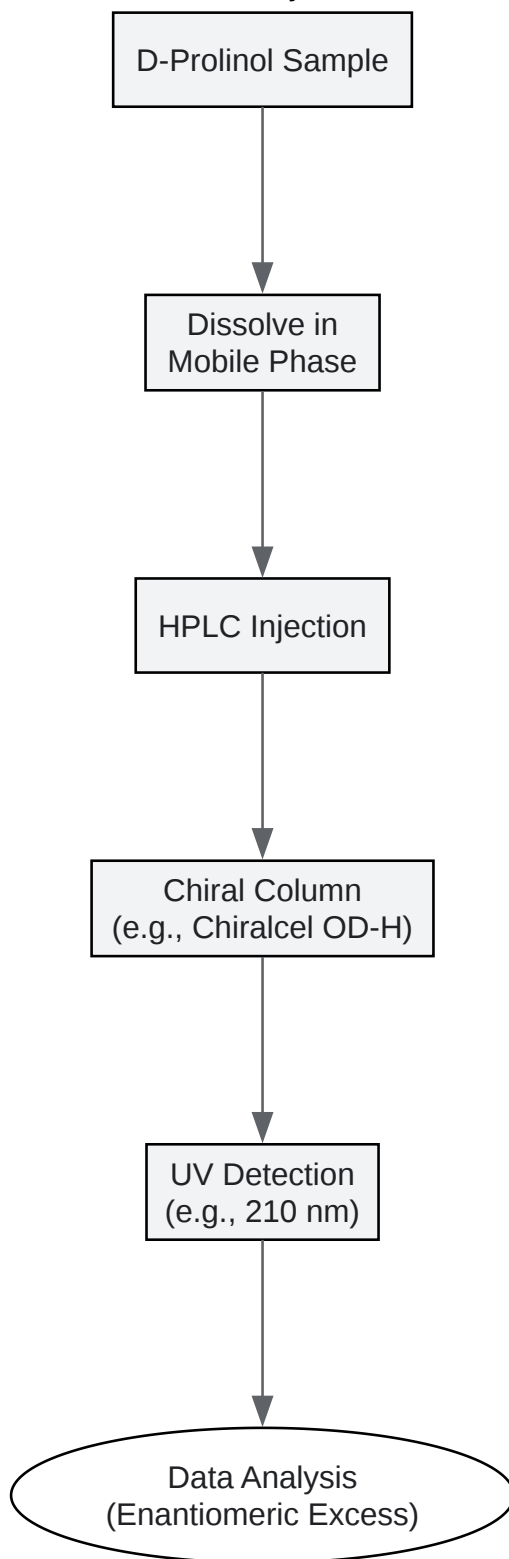
- The purity is calculated based on the area percentage of the main peak corresponding to the derivatized **D-Prolinol**.

Enantiomeric Purity by Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the most common and reliable method for determining the enantiomeric purity of **D-Prolinol**. This technique utilizes a chiral stationary phase (CSP) to separate the D- and L-enantiomers.

Experimental Workflow for Chiral HPLC Analysis:

Chiral HPLC Analysis Workflow



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Workflow for determining the enantiomeric purity of **D-Prolinol** by HPLC.

Methodology:

- Sample Preparation:
 - Prepare a solution of **D-Prolinol** in the mobile phase at a concentration of approximately 1 mg/mL.
- Chiral HPLC Conditions (Example):
 - Column: Chiralcel® OD-H (or similar polysaccharide-based chiral stationary phase)
 - Mobile Phase: A mixture of n-hexane and isopropanol (e.g., 90:10 v/v) with a small amount of an amine modifier like diethylamine (e.g., 0.1%) to improve peak shape.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25°C
 - Detection: UV at 210 nm
 - Injection Volume: 10 µL
- Data Analysis:
 - The enantiomeric excess (e.e.) is calculated using the following formula:
 - $$\text{e.e. (\%)} = \frac{[\text{Area of D-enantiomer} - \text{Area of L-enantiomer}]}{[\text{Area of D-enantiomer} + \text{Area of L-enantiomer}]} \times 100$$

Conclusion

For researchers, scientists, and drug development professionals, a thorough understanding of the commercial sources and purity of **D-Prolinol** is essential for ensuring the quality and reliability of their work. The information and methodologies presented in this guide provide a comprehensive overview to aid in the procurement and analysis of this critical chiral building block. It is always recommended to obtain a batch-specific Certificate of Analysis from the supplier and to perform in-house verification of purity to meet the stringent requirements of pharmaceutical research and development.

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References

- 1. Prolinol - Wikipedia [en.wikipedia.org]
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